

Thiopropazate: A Technical Guide on its Phenothiazine Class Characteristics

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Compound of Interest

Compound Name: Thiopropazate

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Abstract

This technical guide provides an in-depth analysis of **thiopropazate**, a typical antipsychotic belonging to the phenothiazine class of drugs. While its clinical use has largely been superseded by newer atypical antipsychotics, a review of its core pharmacological and chemical characteristics remains pertinent for researchers in neuropsychopharmacology and drug development. This document collates available data on its mechanism of action, chemical synthesis, and relevant experimental methodologies. It addresses the significant role of dopamine D2 receptor antagonism, a hallmark of the phenothiazine class, and presents representative experimental protocols for the characterization of such compounds. Due to the limited availability of recent research on **thiopropazate**, this guide also highlights data gaps, particularly in quantitative pharmacokinetics and clinical efficacy, while providing context with class-representative data.

Introduction

Thiopropazate is a first-generation, or "typical," antipsychotic drug and a derivative of phenothiazine with a piperazine side chain.^[1] Historically, it was utilized in the management of psychosis, notably in schizophrenia, and for its antiemetic properties.^[1] Like other drugs in its class, its therapeutic effects are primarily attributed to its potent antagonism of dopamine D2

receptors in the central nervous system.[2] This guide serves as a technical resource, summarizing the key chemical and pharmacological attributes of **thiopropazate** as a representative phenothiazine.

Chemical and Physical Properties

Thiopropazate is chemically designated as 2-[4-[3-(2-chlorophenothiazin-10-yl)propyl]piperazin-1-yl]ethyl acetate.[3] Its structure is characterized by a tricyclic phenothiazine core, which is essential for its antipsychotic activity.

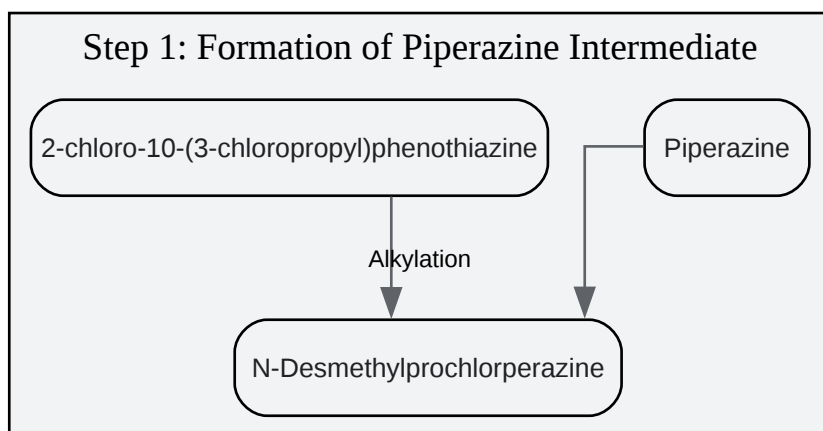
Table 1: Physicochemical Properties of Thiopropazate

Property	Value	Source(s)
Molecular Formula	C ₂₃ H ₂₈ ClN ₃ O ₂ S	[4]
Molecular Weight	446.01 g/mol	[3]
CAS Number	84-06-0	[5]
IUPAC Name	2-[4-[3-(2-chlorophenothiazin-10-yl)propyl]piperazin-1-yl]ethyl acetate	[5]
Boiling Point	214-218 °C at 0.1 mmHg	[6]
pKa	7.3	[6]

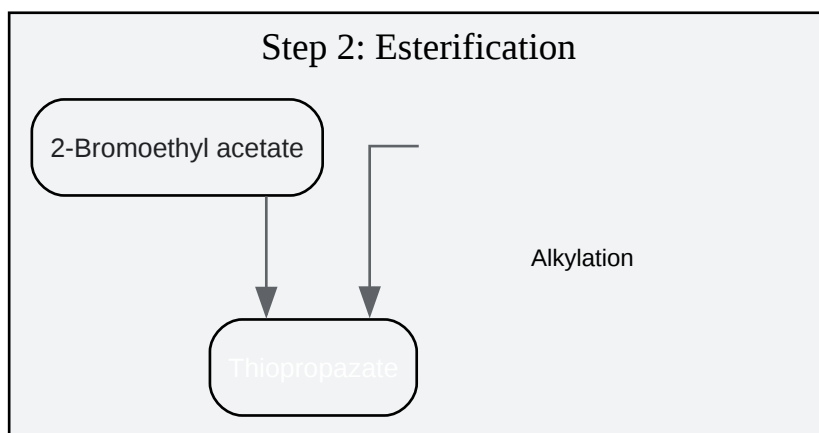
Synthesis of Thiopropazate

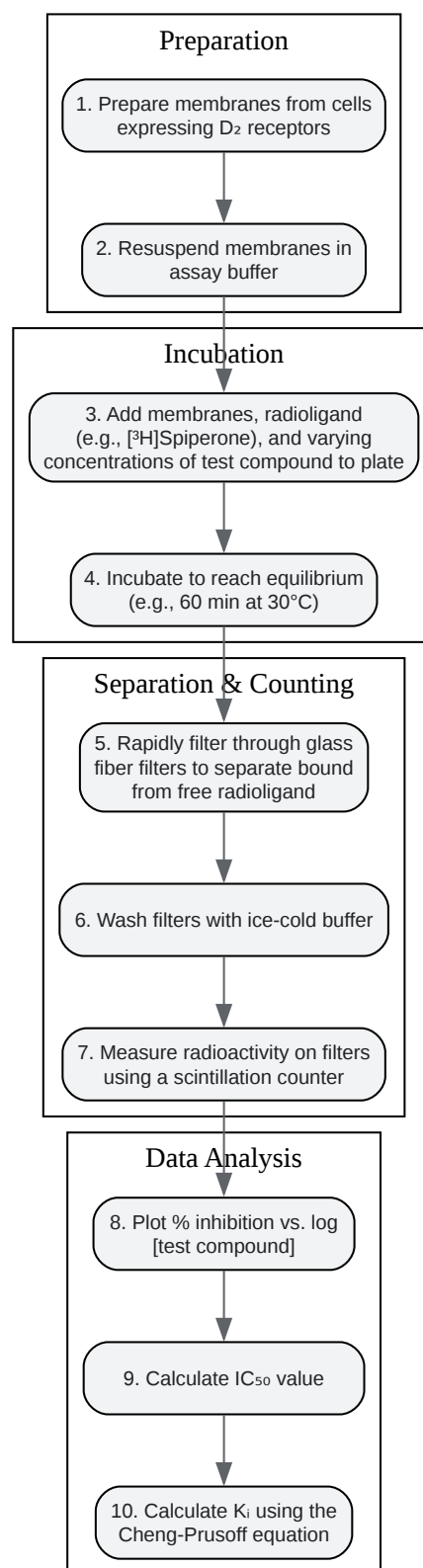
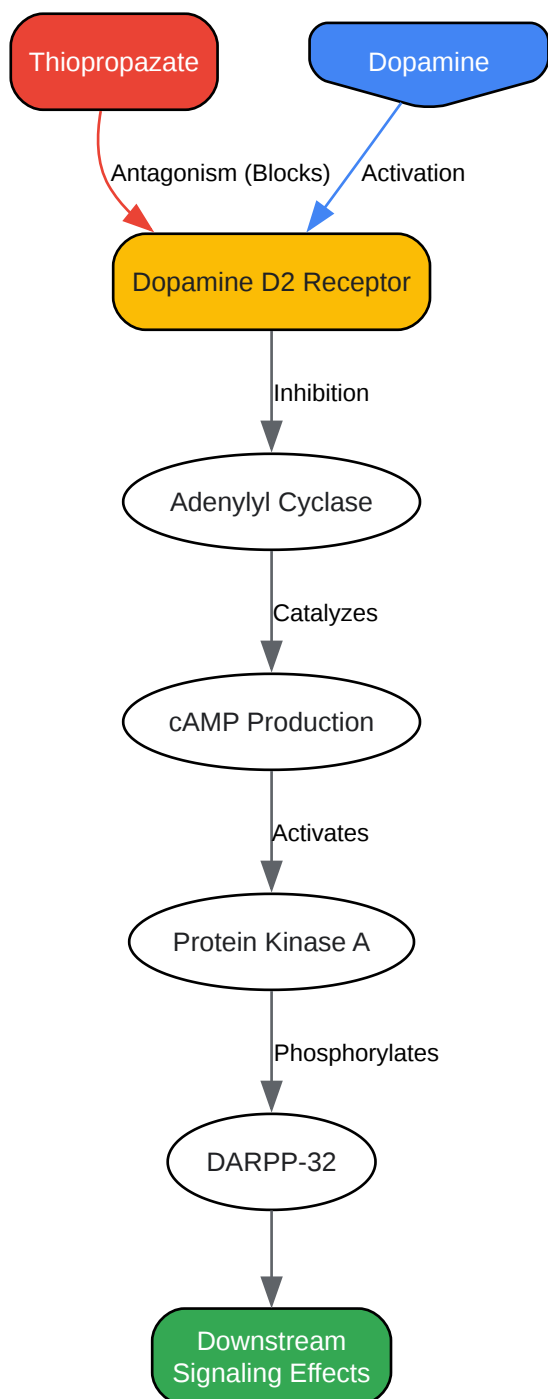
The synthesis of **thiopropazate** can be achieved through a two-step alkylation process. The general workflow involves the initial formation of a piperazine intermediate followed by an esterification step.[3][5]

Step 1: Formation of Piperazine Intermediate



Step 2: Esterification





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